

A Technical Guide to 3-(4-Bromophenyl)-3-oxopropanenitrile and Its Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(4-Bromophenyl)-3-oxopropanenitrile

Cat. No.: B1269170

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(4-Bromophenyl)-3-oxopropanenitrile, a versatile synthetic intermediate, holds significant interest in the fields of medicinal chemistry and materials science. Its reactive β -keto-nitrile moiety serves as a valuable building block for the synthesis of a wide array of heterocyclic compounds and other complex organic molecules. This technical guide provides a comprehensive overview of its synonyms, chemical properties, synthetic approaches, and the biological activities of its derivatives, with a focus on its potential as a precursor for novel therapeutic agents.

Synonyms and Chemical Properties

3-(4-Bromophenyl)-3-oxopropanenitrile is known by several alternative names in chemical literature and commercial catalogs. A comprehensive list of these synonyms is provided below, along with its key chemical and physical properties.

Table 1: Synonyms for **3-(4-Bromophenyl)-3-oxopropanenitrile**

Synonym

(4-Bromobenzoyl)acetonitrile

p-Bromobenzoylacetonitrile

4-Bromo- β -oxo-benzenepropanenitrile

3-oxo-3-(4-bromophenyl)propanenitrile

Propanenitrile, 3-(4-bromophenyl)-3-oxo-

Table 2: Chemical and Physical Properties of **3-(4-Bromophenyl)-3-oxopropanenitrile**

Property	Value
CAS Number	4592-94-3
Molecular Formula	C ₉ H ₆ BrNO
Molecular Weight	224.05 g/mol
Appearance	Solid
Melting Point	160-164 °C
SMILES	N#CCC(=O)c1ccc(Br)cc1
InChI Key	HSNWUXWZCSDJPL-UHFFFAOYSA-N

Synthesis and Experimental Protocols

The synthesis of **3-(4-Bromophenyl)-3-oxopropanenitrile** can be achieved through a Claisen condensation reaction. This involves the reaction of an appropriate ester, such as ethyl 4-bromobenzoate, with acetonitrile in the presence of a strong base. While a specific detailed protocol for this exact compound is not readily available in the provided search results, a closely related synthesis for 3-(4-halophenyl)-3-oxopropanal, as described by Liu et al. (2010), provides a valuable reference. The initial step in their synthesis involves the preparation of a key intermediate that is structurally similar to the target compound of this guide.

Experimental Protocol: Synthesis of 3-(4-Bromophenyl)-3-oxopropanal (as a precursor model)

This protocol is adapted from the synthesis of related halogenated phenyl oxopropanals.

Materials:

- 4-bromoacetophenone
- Ethyl formate
- Sodium methoxide
- Anhydrous ether
- Hydrochloric acid (HCl)

Procedure:

- A solution of 4-bromoacetophenone and a slight excess of ethyl formate in anhydrous ether is prepared in a reaction vessel equipped with a stirrer and a dropping funnel.
- The reaction mixture is cooled in an ice bath.
- A solution of sodium methoxide in methanol is added dropwise to the cooled ethereal solution with continuous stirring.
- After the addition is complete, the mixture is stirred for several hours at room temperature to allow the condensation reaction to proceed.
- The resulting precipitate is collected by filtration and washed with cold ether.
- The solid is then dissolved in water and acidified with dilute hydrochloric acid to precipitate the crude 3-(4-bromophenyl)-3-oxopropanal.
- The crude product can be further purified by recrystallization from a suitable solvent.

Biological Activity of Derivatives

Derivatives of **3-(4-Bromophenyl)-3-oxopropanenitrile** have shown promising biological activity, particularly as antibacterial agents. A study by Liu et al. (2010) investigated a series of

3-(4-halophenyl)-3-oxopropanal derivatives and evaluated their in vitro activity against various bacterial strains.[\[1\]](#) The minimum inhibitory concentration (MIC) values for some of these compounds are summarized in the table below.

Table 3: Antibacterial Activity (MIC in $\mu\text{g/mL}$) of 3-(4-Bromophenyl)-3-oxopropanal Derivatives[\[1\]](#)

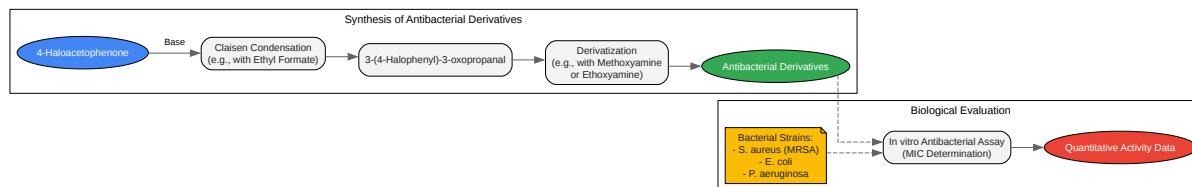
Compound Derivative	<i>Staphylococcus aureus</i> (MRSA)	<i>Escherichia coli</i>	<i>Pseudomonas aeruginosa</i>
Methoxyamine Derivative	<16	>64	>64
Ethoxyamine Derivative	<16	>64	>64

These results indicate that certain derivatives possess moderate to potent activity against methicillin-resistant *Staphylococcus aureus* (MRSA), suggesting that the 3-(4-bromophenyl)-3-oxo moiety is a valuable scaffold for the development of new antibacterial drugs.[\[1\]](#)

Synthetic Utility and Workflow

3-(4-Bromophenyl)-3-oxopropanenitrile is a valuable intermediate in organic synthesis. Its bifunctional nature allows for a variety of chemical transformations, making it a key starting material for the synthesis of diverse heterocyclic compounds such as pyrazoles, isoxazoles, and pyrimidines. These heterocyclic cores are prevalent in many biologically active molecules and pharmaceutical drugs.

The following diagram illustrates a general experimental workflow for the synthesis of antibacterial derivatives starting from a 4-halophenyl precursor, based on the work of Liu et al. (2010).[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and evaluation of antibacterial 3-(4-halophenyl)-3-oxopropanal derivatives.

Conclusion

3-(4-Bromophenyl)-3-oxopropanenitrile is a valuable and versatile chemical intermediate with significant potential in synthetic and medicinal chemistry. Its straightforward synthesis and the demonstrated biological activity of its derivatives make it an attractive starting point for the development of novel therapeutic agents, particularly in the area of antibacterial research. Further exploration of the synthetic utility of this compound is warranted to unlock its full potential in the creation of new and complex molecular architectures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]

- To cite this document: BenchChem. [A Technical Guide to 3-(4-Bromophenyl)-3-oxopropanenitrile and Its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269170#synonyms-for-3-4-bromophenyl-3-oxopropanenitrile\]](https://www.benchchem.com/product/b1269170#synonyms-for-3-4-bromophenyl-3-oxopropanenitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com